

# Application Notes and Protocols for Preparing Stock Solutions of 1-Hexadecanol-d5

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## Compound of Interest

Compound Name: 1-Hexadecanol-d5

Cat. No.: B1148599

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These application notes provide a detailed protocol for the preparation of stock solutions of **1-Hexadecanol-d5**, a deuterated analog of 1-Hexadecanol. Accurate preparation of stock solutions is critical for ensuring reproducibility and reliability in various research and development applications, including its use as an internal standard in mass spectrometry-based analyses.

## Physicochemical Properties of 1-Hexadecanol and its Deuterated Analog

A comprehensive understanding of the physicochemical properties of **1-Hexadecanol-d5** is essential for its proper handling and use. The following table summarizes key data for both the deuterated and non-deuterated forms.

Property	1-Hexadecanol-d5	1-Hexadecanol
Molecular Formula	C <sub>16</sub> H <sub>29</sub> D <sub>5</sub> O	C <sub>16</sub> H <sub>34</sub> O
Molecular Weight	~247.47 g/mol	242.44 g/mol [1][2]
CAS Number	1219799-21-9	36653-82-4[1]
Appearance	White solid	Waxy white solid or flakes[3]
Melting Point	Not specified	48-50 °C[1][3]
Boiling Point	Not specified	179-181 °C at 10 mmHg[1][3]
Density	Not specified	~0.818 g/mL at 25 °C[1][3]
Solubility	Soluble in DMSO	Soluble in ethanol, ether, chloroform, and acetone; practically insoluble in water.[2][3][4][5]
Storage	Store at -20°C or -80°C	Room temperature

## Experimental Protocols

### Safety Precautions

While **1-Hexadecanol-d5** is not classified as a hazardous substance, it is recommended to follow standard laboratory safety procedures.[6] This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handle the compound in a well-ventilated area or a chemical fume hood.

### Protocol for Preparing a 10 mg/mL Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mg/mL stock solution of **1-Hexadecanol-d5** in dimethyl sulfoxide (DMSO).

Materials:

- **1-Hexadecanol-d5** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Analytical balance
- Spatula
- Vortex mixer
- Water bath or heating block
- Ultrasonic bath

Procedure:

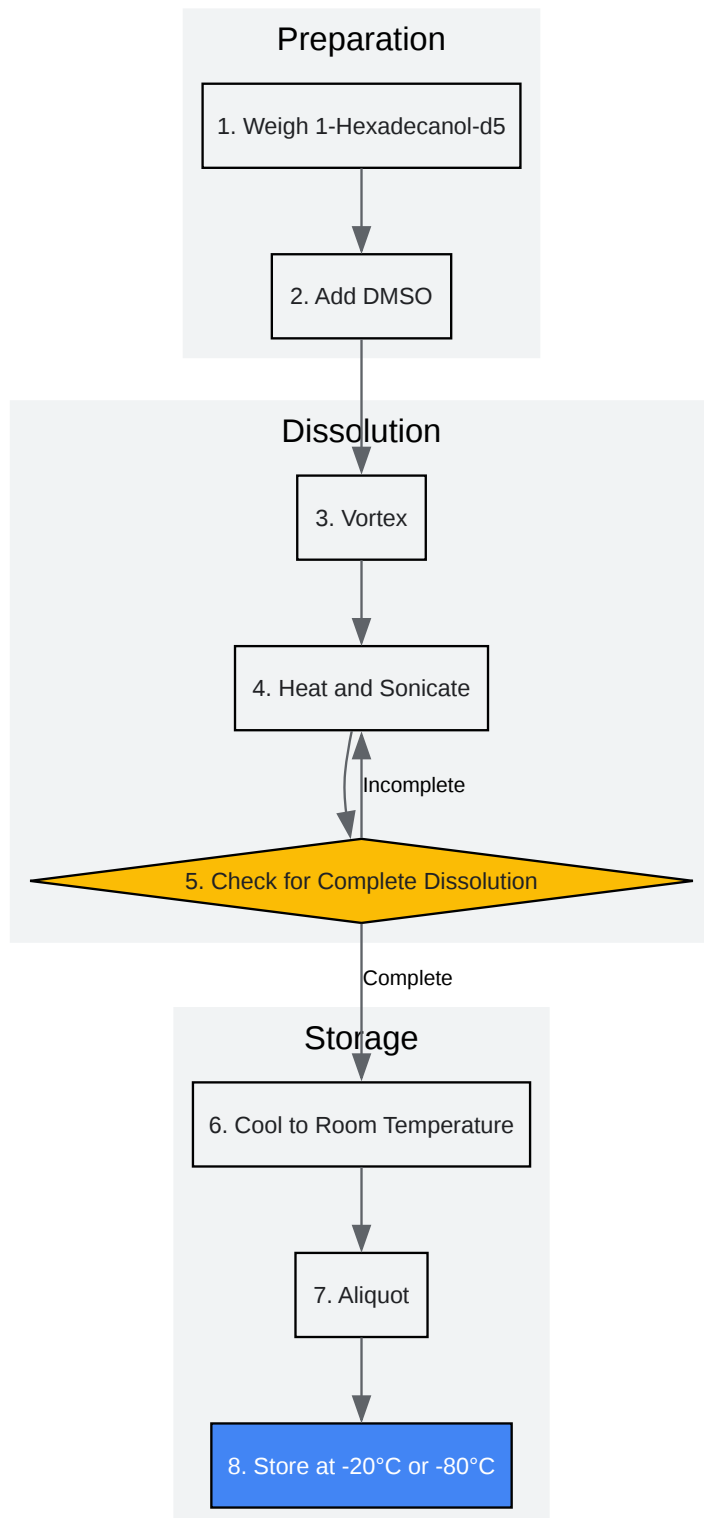
- Weighing: Accurately weigh the desired amount of **1-Hexadecanol-d5** powder using an analytical balance. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the compound.
- Dissolution:
  - Transfer the weighed **1-Hexadecanol-d5** to the sterile vial.
  - Add the calculated volume of DMSO to achieve a final concentration of 10 mg/mL. For 10 mg of the compound, add 1 mL of DMSO.
  - Tightly cap the vial and vortex the mixture thoroughly.
- Heating and Sonication: Due to the waxy nature of long-chain alcohols, gentle heating and sonication are often necessary for complete dissolution.
  - Warm the solution in a water bath or on a heating block set to a temperature between 37°C and 60°C.<sup>[7][8]</sup>
  - Periodically remove the vial, vortex, and place it in an ultrasonic bath for several minutes to aid dissolution.<sup>[7][8]</sup>

- Repeat the heating and sonication steps until the solution is clear and all solid particles have dissolved.
- Storage:
  - Once fully dissolved, allow the stock solution to cool to room temperature.
  - For short-term storage (up to 1 month), store the solution at -20°C.
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes and store at -80°C to minimize freeze-thaw cycles.[\[9\]](#)
  - Protect the solution from light by using an amber vial or wrapping a clear vial in aluminum foil.[\[8\]](#)[\[9\]](#)

## Visualizations

### Experimental Workflow for Stock Solution Preparation

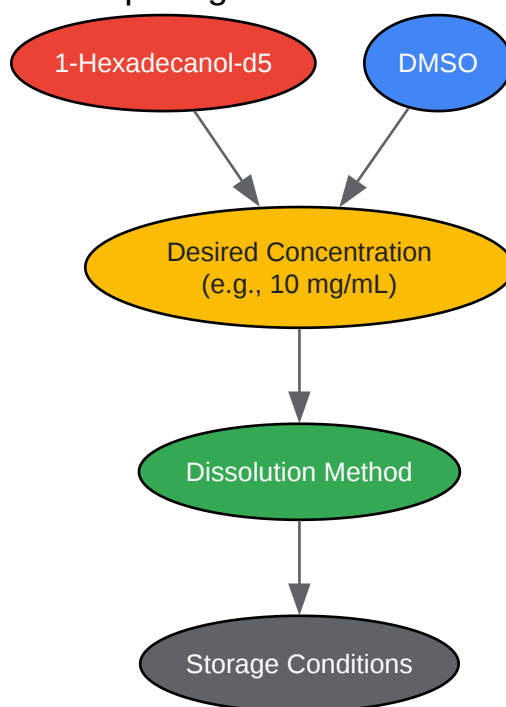
## Workflow for 1-Hexadecanol-d5 Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **1-Hexadecanol-d5**.

## Logical Relationships in Solution Preparation

### Key Factors in Preparing 1-Hexadecanol-d5 Solutions



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